

Application Notes: Potassium Tellurite in Selective Media for Corynebacterium

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Compound of Interest		
Compound Name:	Potassium tellurite hydrate	
Cat. No.:	B7959181	Get Quote

Introduction

Potassium tellurite (K₂TeO₃) is a critical selective agent in bacteriological media for the isolation and differentiation of Corynebacterium species, particularly Corynebacterium diphtheriae, the causative agent of diphtheria. Its inhibitory action on most Gram-negative and many Gram-positive bacteria, which are part of the normal flora of the upper respiratory tract, facilitates the recovery of the slower-growing Corynebacterium. Furthermore, Corynebacterium diphtheriae possesses the ability to reduce tellurite to its metallic form, tellurium, resulting in the formation of characteristic black or grey colonies, a key diagnostic feature.[1][2] This document provides detailed application notes, protocols for media preparation and optimization, and an overview of the mechanism of action of potassium tellurite.

Mechanism of Action

The toxicity of tellurite to most microorganisms is attributed to its strong oxidizing properties, which induce significant oxidative stress within the bacterial cell.[3][4] This leads to the oxidation of cellular components, including thiols in enzymes and other proteins, and the generation of reactive oxygen species (ROS), which can damage DNA, lipids, and proteins.

Corynebacterium diphtheriae and some other Corynebacterium species exhibit resistance to tellurite.[5] This resistance is multifactorial and can be conferred by chromosomally or plasmid-encoded genes, such as the ter gene cluster.[4][5] These genes are believed to be involved in the enzymatic reduction of tellurite to the less toxic, insoluble elemental tellurium (Te^o), which is deposited within the cell, leading to the characteristic black colonies.[1]





Data Presentation: Potassium Tellurite Concentrations in Selective Media

The concentration of potassium tellurite in selective media is a critical factor. It must be high enough to inhibit the growth of non-corynebacterial species while permitting the growth of Corynebacterium diphtheriae, including the more sensitive mitis strains.



Media Type	Basal Medium Component s	Potassium Tellurite Stock Solution	Volume of Stock Solution Added	Final Potassium Tellurite Concentrati on (% w/v)	Reference
Tellurite Blood Agar	Biopeptone, Sodium Chloride, Phosphates, Corn Starch, Agar	1% (w/v)	1 ml per 100 ml of medium	0.01%	[6]
Modified Tellurite Agar	Peptone, Lemco, Casein Hydrolysate, Sodium Lactate, L- cystine, Sheep Serum, Sheep Red Blood Cell Extract	Not specified	Not specified	0.01%	[7]
Generally Used Tellurite Agar	Not specified	Not specified	Not specified	0.04%	[7]
Serum Tellurite Agar	Tryptone, Soy Peptone, Sodium Chloride, Agar, Horse Serum	1% (w/v)	10 ml per liter of medium	0.01%	[8]



Cystine Tellurite Agar Base Meat Heart

Infusion,

Tryptose, L-

1% (w/v)

5% (v/v)

0.05%

Experimental Protocols

Cystine, Agar

Protocol 1: Preparation of Tellurite Blood Agar

This protocol is for the preparation of a selective and differential medium for the isolation of Corynebacterium species.

Materials:

- Tellurite Blood Agar Base
- Sterile Defibrinated Sheep Blood
- 1% Potassium Tellurite Solution (sterile)
- · Sterile distilled water
- Autoclave
- Water bath
- Sterile Petri dishes

Procedure:

- Suspend the amount of Tellurite Blood Agar Base powder specified by the manufacturer in sterile distilled water.
- Heat to boiling to dissolve the medium completely.
- Sterilize by autoclaving at 121°C for 15 minutes.
- Cool the medium to 45-50°C in a water bath.



- Aseptically add 5% (v/v) sterile defibrinated sheep blood.
- Aseptically add 1% (v/v) of a 1% sterile potassium tellurite solution to achieve a final concentration of 0.01%.
- Mix gently but thoroughly to avoid air bubbles.
- Pour the medium into sterile Petri dishes and allow it to solidify at room temperature.
- Store the prepared plates at 2-8°C until use.

Protocol 2: Determination of Minimum Inhibitory Concentration (MIC) of Potassium Tellurite by Broth Microdilution

This protocol outlines the determination of the MIC of potassium tellurite against Corynebacterium species.

Materials:

- Mueller-Hinton Broth (MHB) or other suitable broth medium
- Sterile 96-well microtiter plates
- Potassium tellurite stock solution (e.g., 1 mg/mL)
- Corynebacterium isolate to be tested
- Sterile saline or broth for inoculum preparation
- Spectrophotometer or McFarland standards
- Incubator (37°C)

Procedure:

Prepare Potassium Tellurite Dilutions:



- \circ Add 100 µL of sterile broth to all wells of a 96-well plate.
- \circ Add 100 μ L of the potassium tellurite stock solution to the first well of each row to be tested and mix.
- \circ Perform a serial two-fold dilution by transferring 100 μ L from the first well to the second, and so on, down the plate. Discard the final 100 μ L from the last well. This will create a range of potassium tellurite concentrations.

Prepare Bacterial Inoculum:

- From a fresh culture of the Corynebacterium isolate, prepare a suspension in sterile saline or broth to a turbidity equivalent to a 0.5 McFarland standard (approximately 1.5 x 10⁸ CFU/mL).
- Dilute this suspension 1:100 in broth to obtain a concentration of approximately 1.5 x 10⁶
 CFU/mL.

Inoculation:

- Add 10 μL of the diluted bacterial suspension to each well of the microtiter plate, resulting in a final inoculum of approximately 1.5 x 10⁵ CFU/mL.
- Include a positive control well (broth and inoculum, no potassium tellurite) and a negative control well (broth only).

Incubation:

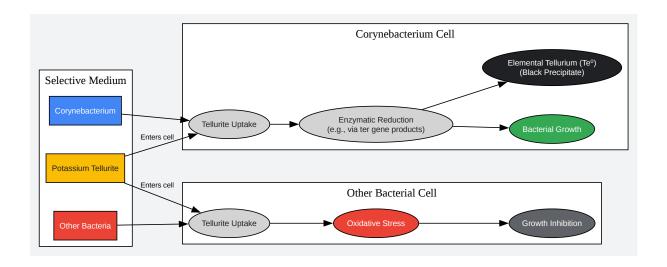
Incubate the plate at 37°C for 24-48 hours.

Interpretation:

 The MIC is the lowest concentration of potassium tellurite that completely inhibits visible growth of the bacteria.

Visualizations

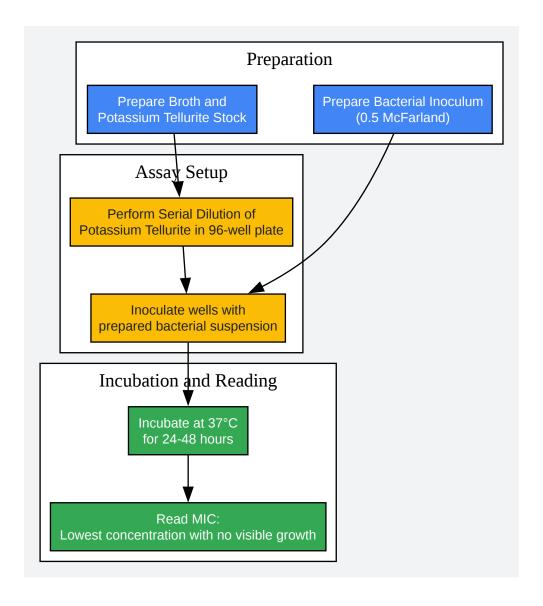




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Caption: Selective action of potassium tellurite on Corynebacterium.





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Caption: Workflow for MIC determination of potassium tellurite.

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